

An In-depth Technical Guide to Methyl Isocyanate (CH₃NCO)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl Isocyanate

Cat. No.: B166313

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl isocyanate (MIC), with the molecular formula CH₃NCO, is a highly reactive and volatile organic compound. It is a crucial intermediate in the production of carbamate pesticides, polyurethane foams, and various plastics.^{[1][2][3]} However, its extreme toxicity, tragically demonstrated in the 1984 Bhopal disaster, necessitates a thorough understanding of its chemical properties, biological effects, and handling procedures. This guide provides a comprehensive technical overview of **methyl isocyanate**, including its physicochemical properties, synthesis and reactivity, toxicological profile, and detailed experimental protocols for its handling and analysis. It is intended to serve as a vital resource for researchers, scientists, and professionals in drug development who may work with or encounter this hazardous chemical.

Chemical and Physical Properties

Methyl isocyanate is a colorless, lachrymatory (tear-inducing), and highly flammable liquid with a sharp, pungent odor.^{[1][4]} It is sparingly soluble in water and also reacts with it.^[1] Key quantitative properties are summarized in Table 1.

| Property | Value | Reference(s) |
|-----------------------------|-----------------------------------|--------------|
| Molecular Formula | CH ₃ NCO | [1][3] |
| Molar Mass | 57.051 g/mol | [1] |
| Appearance | Colorless liquid | [1][4] |
| Odor | Sharp, pungent | [1][4] |
| Density | 0.9230 g/cm ³ at 27 °C | [1] |
| Melting Point | -45 °C | [1] |
| Boiling Point | 38.3–41 °C | [1] |
| Solubility in Water | 6-10 parts per 100 parts (reacts) | [1] |
| Vapor Pressure | 348 mmHg at 20 °C | [2][5] |
| Vapor Density | ~2 (Air = 1) | [5] |
| Flash Point | < -7 °C (< 20 °F) | [4][5] |
| Autoignition Temperature | 534 °C (995 °F) | [5][6] |
| Lower Explosive Limit (LEL) | 5.3% | [5] |
| Upper Explosive Limit (UEL) | 26% | [5] |
| Refractive Index | 1.363 at 20 °C (589 nm) | [1] |
| Dipole Moment | 2.8 D | [1] |

Synthesis and Reactivity

Industrial Synthesis

The primary industrial method for producing **methyl isocyanate** involves the reaction of monomethylamine with phosgene.[1][7][8] This reaction is typically carried out in the gas phase at high temperatures. The initial products are **methyl isocyanate** and two moles of hydrogen chloride. As the mixture condenses, N-methylcarbamoyl chloride (MCC) is formed. The **methyl**

isocyanate is then liberated from MCC by treatment with a tertiary amine, such as N,N-dimethylaniline or pyridine, followed by distillation.[1][7]

A patented method describes the reaction of phosgene and monomethylamine at 300-400 °C. The resulting product stream is then mixed with an organic solvent at 200-300 °C to separate the **methyl isocyanate** from hydrogen chloride, thus preventing the formation of methyl carbamoyl chloride and increasing the yield.[9][10]

Another manufacturing process involves the reaction of N-methylformamide with air.[1][7]

A laboratory-scale synthesis has also been described involving the thermal decomposition of phenyl N-methylcarbamate.[11][12]

Reactivity

Methyl isocyanate is a highly reactive electrophile due to the electron-deficient carbon atom in the isocyanate group ($-N=C=O$). [13] It readily reacts with nucleophiles, particularly compounds containing N-H or O-H groups.[1][7]

Reaction with Water: **Methyl isocyanate** reacts exothermically with water to form 1,3-dimethylurea and carbon dioxide.[1][14] This reaction is relatively slow at temperatures below 20°C but accelerates rapidly with increased temperature or in the presence of acids or bases.[5] At 25°C in excess water, half of the MIC is consumed in 9 minutes.[14] The heat generated can cause the remaining MIC to boil, leading to a dangerous increase in pressure.[14]

Polymerization: MIC can undergo exothermic polymerization, especially in the presence of catalysts or upon contact with certain metals like iron, tin, and copper.[5] This can lead to a dangerous buildup of heat and pressure in storage containers.

Toxicological Profile and Mechanism of Action

Methyl isocyanate is extremely toxic to humans and animals.[1][15] The primary routes of exposure are inhalation, skin contact, and eye contact.[15]

Acute Toxicity

Acute exposure to MIC vapors causes severe irritation to the eyes, mucous membranes, and respiratory tract.[15] Symptoms include coughing, chest pain, shortness of breath, and asthma-

like attacks.[1] High concentrations can lead to pulmonary edema, emphysema, hemorrhages, and death.[1] Ocular exposure can result in severe burns and permanent damage.[15]

| Organism | Route | LD50/LC50 | Reference(s) |
|------------|-------------------|------------|--------------|
| Rat | Oral | 51.5 mg/kg | [1] |
| Mouse | Oral | 120 mg/kg | [1] |
| Rat | Inhalation (6 hr) | 6.1 ppm | [1] |
| Mouse | Inhalation (6 hr) | 12.2 ppm | [1] |
| Guinea Pig | Inhalation (6 hr) | 5.4 ppm | [1] |

Chronic Toxicity

Survivors of the Bhopal disaster have exhibited long-term health effects, including chronic respiratory illnesses such as pulmonary fibrosis and asthma, as well as ophthalmic and neurological problems.[4][16]

Mechanism of Action

The toxicity of **methyl isocyanate** is attributed to its high reactivity as an electrophile, allowing it to readily react with various biomolecules.[1]

Carbamoylation: MIC can react with free amine and sulfhydryl groups on proteins and other macromolecules, a process known as carbamoylation. This can disrupt their normal function. One significant target is hemoglobin, where MIC reacts with the N-terminal valine residues.[10][17][18] This carbamoylation can interfere with oxygen transport.

TRPA1 Activation: A key mechanism of MIC-induced irritation and pain is the activation of the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel.[19][20] TRPA1 is a non-selective cation channel expressed in sensory neurons that functions as a sensor for noxious chemical stimuli.[6][19] MIC and other electrophilic irritants activate TRPA1 through covalent modification of cysteine residues in the N-terminus of the channel protein.[6][21][22][23] This leads to an influx of Ca^{2+} , depolarization of the neuron, and the sensation of pain and irritation.

Experimental Protocols

Synthesis of Methyl Isocyanate (Laboratory Scale)

This protocol is adapted from the thermal decomposition of phenyl N-methylcarbamate.^{[11][12]} Extreme caution must be exercised when performing this synthesis due to the high toxicity of the product. All operations must be conducted in a well-ventilated fume hood.

Materials:

- Phenyl N-methylcarbamate
- Heating mantle
- Round-bottom flask
- Distillation apparatus with a condenser and a receiving flask cooled in an ice bath
- Inert gas (e.g., nitrogen or argon) supply

Procedure:

- Assemble the distillation apparatus in a fume hood. Ensure all glass joints are properly sealed.
- Place phenyl N-methylcarbamate into the round-bottom flask.
- Begin a slow stream of inert gas through the apparatus.
- Heat the flask using the heating mantle to a temperature of 190-230°C.
- **Methyl isocyanate** will begin to distill. Collect the distillate in the cooled receiving flask.
- Monitor the reaction closely and maintain a steady distillation rate.
- Once the distillation is complete, turn off the heat and allow the apparatus to cool to room temperature under the inert gas stream.

- The collected **methyl isocyanate** should be used immediately or stored in a tightly sealed container at a low temperature (e.g., in a refrigerator).

Analysis of Airborne Methyl Isocyanate (OSHA Method 54)

This method is for the collection and analysis of airborne **methyl isocyanate**.^{[3][24]}

Materials:

- Personal sampling pump
- XAD-7 tubes coated with 1-(2-pyridyl)piperazine (1-2PP)
- Acetonitrile (HPLC grade)
- High-Performance Liquid Chromatograph (HPLC) with a fluorescence or UV detector

Procedure: Sampling:

- Calibrate a personal sampling pump to a flow rate of approximately 0.05 L/min.
- Attach a coated XAD-7 tube to the pump and place it in the breathing zone of the worker.
- Sample for a known period to obtain a total air volume of approximately 15 L.
- After sampling, cap the XAD-7 tube and store it under refrigeration until analysis.

Sample Preparation and Analysis:

- Desorb the sample from the XAD-7 tube with acetonitrile.
- Analyze the resulting solution by HPLC using a suitable column and mobile phase.
- Detect the derivatized **methyl isocyanate** using a fluorescence or UV detector.
- Quantify the amount of **methyl isocyanate** by comparing the peak area to a calibration curve prepared from standards.

Determination of Hemoglobin Carbamoylation

This protocol is based on the analysis of N-methylcarbamoylated valine from hemoglobin.^[17]
^[18]

Materials:

- Blood sample
- Globin isolation reagents
- Reagents for modified Edman degradation
- Gas chromatograph-mass spectrometer (GC-MS)
- Internal standard (e.g., 3-ethyl-5-isopropylhydantoin)

Procedure:

- Isolate globin from the red blood cells of the blood sample.
- Perform a modified Edman degradation on the isolated globin. This process cleaves the N-terminal valine, and if it is carbamoylated by MIC, it will be released as 3-methyl-5-isopropylhydantoin (MIH).
- Extract the MIH from the reaction mixture.
- Add a known amount of an internal standard.
- Analyze the extract by GC-MS.
- Quantify the amount of MIH by comparing its peak area to that of the internal standard and a calibration curve.

Safety and Handling

Due to its high toxicity and reactivity, strict safety protocols must be followed when handling **methyl isocyanate**.

Personal Protective Equipment (PPE)

- Respiratory Protection: A full-facepiece, positive-pressure, self-contained breathing apparatus (SCBA) is recommended for any potential exposure to **methyl isocyanate** vapors.[5][15]
- Skin Protection: Chemical-resistant clothing, including gloves (e.g., butyl rubber) and an apron or full suit, is essential to prevent skin contact.[15]
- Eye Protection: Chemical splash goggles and a face shield should be worn.[15]

Storage

- Store **methyl isocyanate** in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[25]
- Containers should be tightly sealed and stored in a secondary containment.
- Avoid contact with incompatible materials such as water, acids, bases, amines, and certain metals (iron, tin, copper).[25]

Spill and Decontamination Procedures

In the event of a spill, evacuate the area immediately.[25] Only trained personnel with appropriate PPE should perform cleanup.

Decontamination Solutions:

- Formulation 1: 5-10% sodium carbonate, 0.2-2% liquid detergent, and water to make 100%. [16][26][27]
- Formulation 2: 3-8% concentrated ammonia, 0.2-2% liquid detergent, and water to make 100%. [16][26][27] (Use with adequate ventilation).

Cleanup Procedure:

- Contain the spill with an absorbent material like vermiculite or sand.[25]

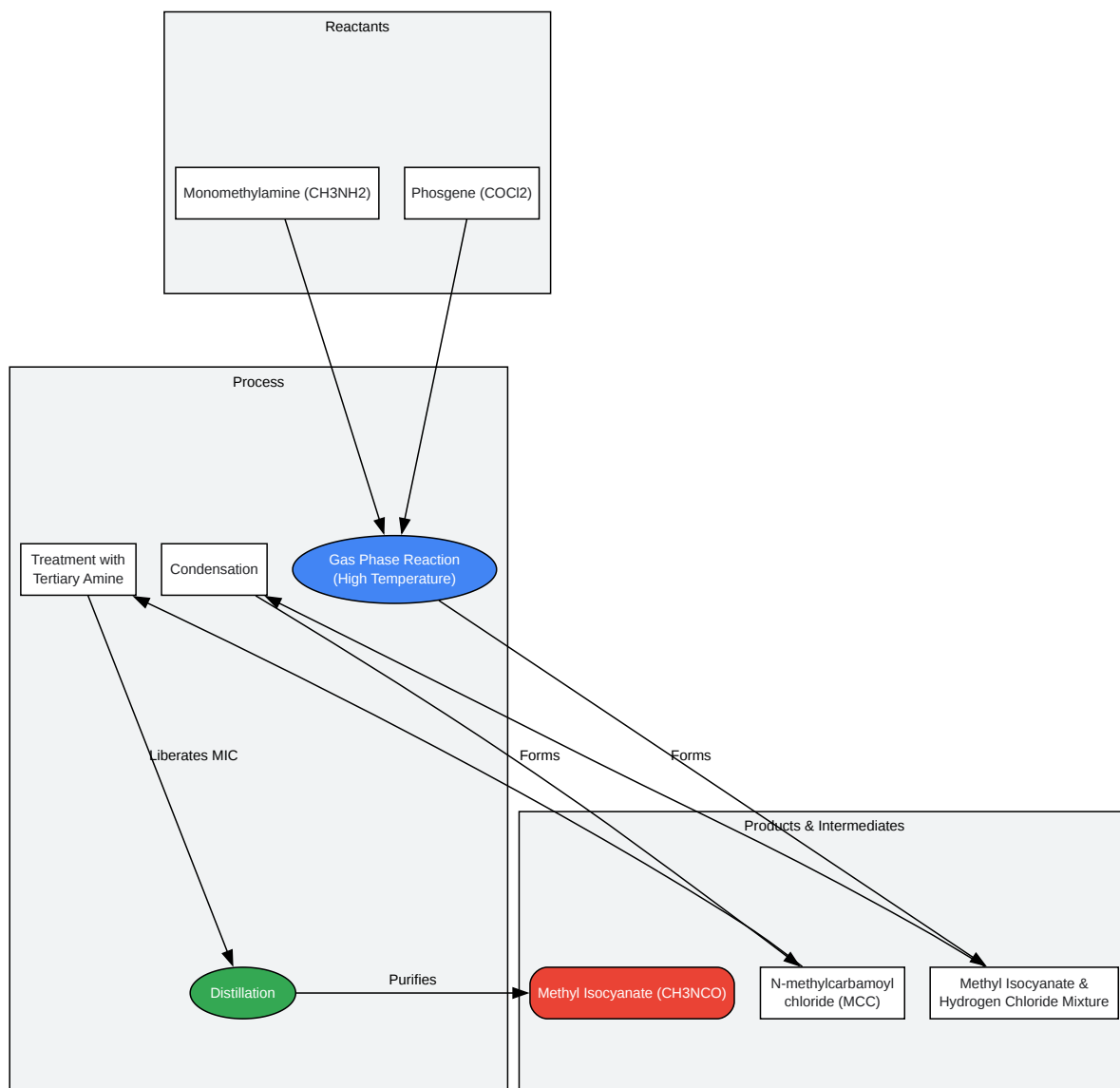
- Slowly add a decontamination solution to the absorbed material. Be aware that this reaction will produce carbon dioxide gas.
- Allow the mixture to react for at least 15 minutes.
- Collect the neutralized material in an open-top container. Do not seal the container to avoid pressure buildup.
- Decontaminate the spill area with the decontamination solution.
- Dispose of all waste as hazardous material according to local regulations.

First Aid

- Inhalation: Move the victim to fresh air immediately. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately flush the skin with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[\[4\]](#)
- Eye Contact: Immediately flush the eyes with lukewarm water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[4\]](#)
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[4\]](#)

Visualizations

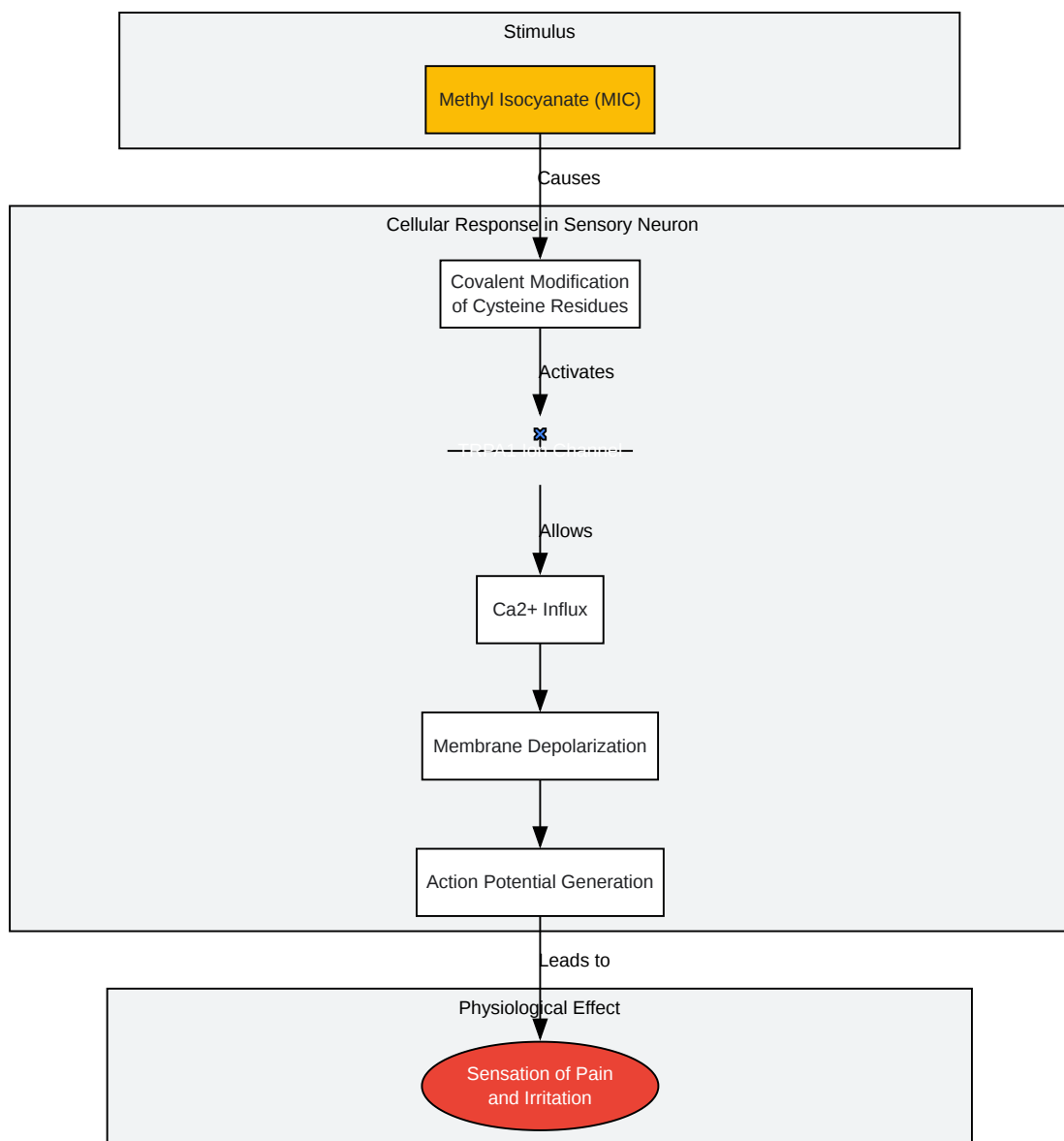
Synthesis of Methyl Isocyanate from Monomethylamine and Phosgene



[Click to download full resolution via product page](#)

Caption: Industrial synthesis of **methyl isocyanate**.

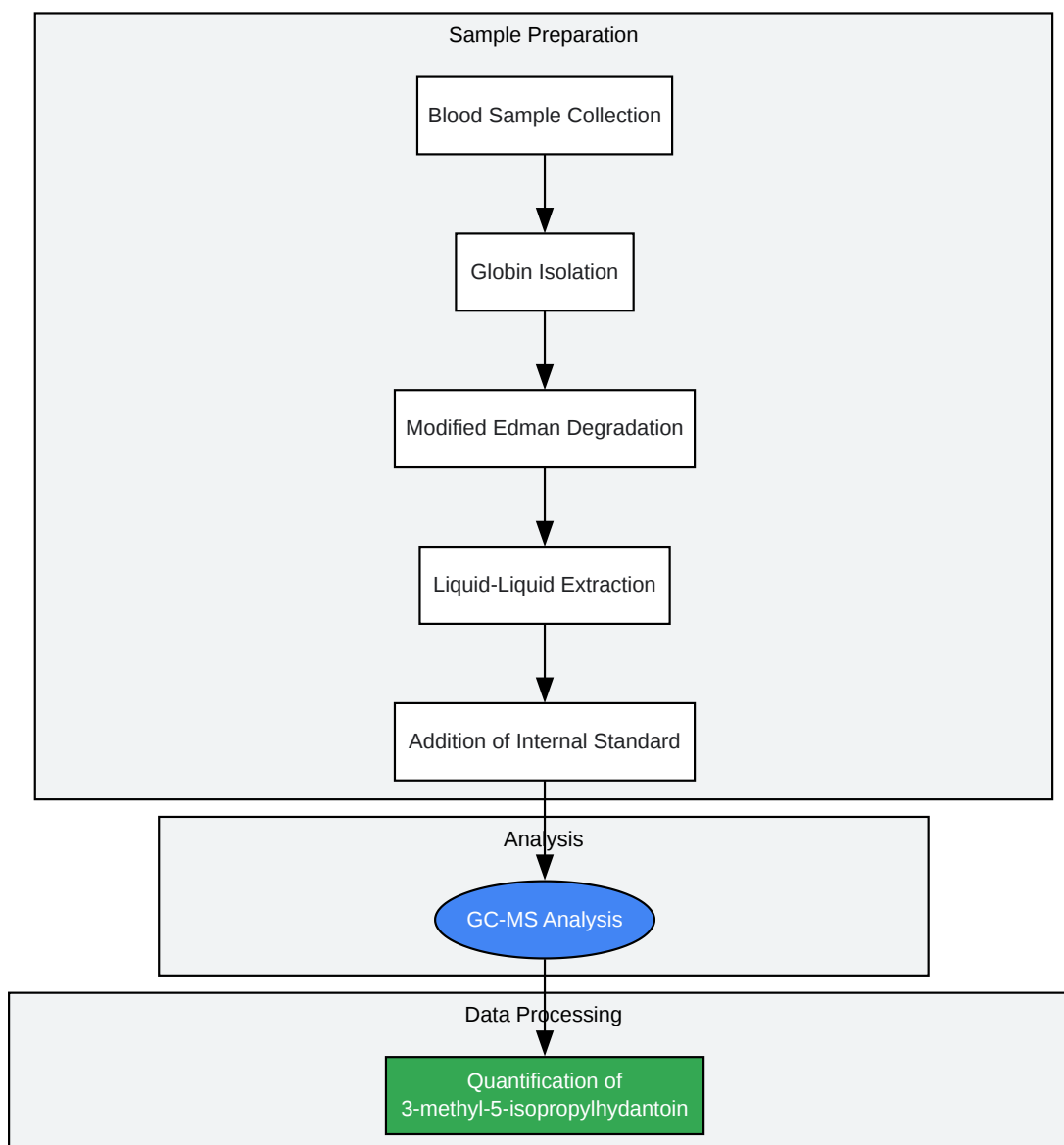
TRPA1 Activation by Methyl Isocyanate



[Click to download full resolution via product page](#)

Caption: Signaling pathway of TRPA1 activation by MIC.

Experimental Workflow for GC-MS Analysis of Hemoglobin Adducts



[Click to download full resolution via product page](#)

Caption: Workflow for analyzing MIC-hemoglobin adducts.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemos.de [chemos.de]
- 2. TRPA1 channels: molecular sentinels of cellular stress and tissue damage - PMC [pmc.ncbi.nlm.nih.gov]
- 3. actsafe.ca [actsafe.ca]
- 4. METHYL ISOCYANATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. Methyl Isocyanate | Medical Management Guidelines | Toxic Substance Portal | ATSDR [wwwn.cdc.gov]
- 6. Transient receptor potential ankyrin 1 antagonists block the noxious effects of toxic industrial isocyanates and tear gases - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Methyl isocyanate - Wikipedia [en.wikipedia.org]
- 8. Phosgene - Wikipedia [en.wikipedia.org]
- 9. Emergency Response - American Chemistry Council [americanchemistry.com]
- 10. CN104387295A - Preparation method of methyl isocyanate - Google Patents [patents.google.com]
- 11. Effects of TRPA1 activation and inhibition on TRPA1 and CGRP expression in dorsal root ganglion neurons - PMC [pmc.ncbi.nlm.nih.gov]
- 12. EP0275263A1 - Process for preparing methyl isocyanate - Google Patents [patents.google.com]
- 13. TRPA1 : A Sensory Channel of Many Talents - TRP Ion Channel Function in Sensory Transduction and Cellular Signaling Cascades - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 14. TRPA1 and Cold Transduction: An Unresolved Issue? - PMC [pmc.ncbi.nlm.nih.gov]
- 15. METHYL ISOCYANATE [idph.state.il.us]
- 16. fsi.co [fsi.co]
- 17. N-methylcarbamoylated valine of hemoglobin in humans after exposure to N,N-dimethylformamide: evidence for the formation of methyl isocyanate? - PubMed

[pubmed.ncbi.nlm.nih.gov]

- 18. researchgate.net [researchgate.net]
- 19. TRPA1 - Wikipedia [en.wikipedia.org]
- 20. researchgate.net [researchgate.net]
- 21. Molecular mechanism of hyperactivation conferred by a truncation of TRPA1 - PMC [pmc.ncbi.nlm.nih.gov]
- 22. Structural insights into the molecular mechanism of mouse TRPA1 activation and inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. Structural insights into the molecular mechanism of mouse TRPA1 activation and inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 24. 19january2017snapshot.epa.gov [19january2017snapshot.epa.gov]
- 25. nj.gov [nj.gov]
- 26. safetyinnumbers.ca [safetyinnumbers.ca]
- 27. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl Isocyanate (CH₃NCO)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166313#methyl-isocyanate-molecular-formula-ch3nco]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com